

Technical Support Center: Optimizing L-Serine-1,2-¹³C₂ Labeling Efficiency

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Compound of Interest

Compound Name: L-Serine-1,2-¹³C₂

CAS No.: 150146-96-6

Cat. No.: B585658

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Welcome to the technical support center for optimizing your stable isotope labeling experiments using L-Serine-1,2-¹³C₂. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshooting tips, and frequently asked questions (FAQs) to ensure successful and efficient labeling for metabolic flux analysis.

I. Foundational Knowledge: The Central Role of Serine in Cellular Metabolism

Serine is a non-essential amino acid, meaning that cells can synthesize it de novo. However, it plays a critical role as a central node in cellular metabolism.^{[1][2]} Understanding its metabolic fate is crucial for designing and interpreting L-Serine-1,2-¹³C₂ labeling experiments.

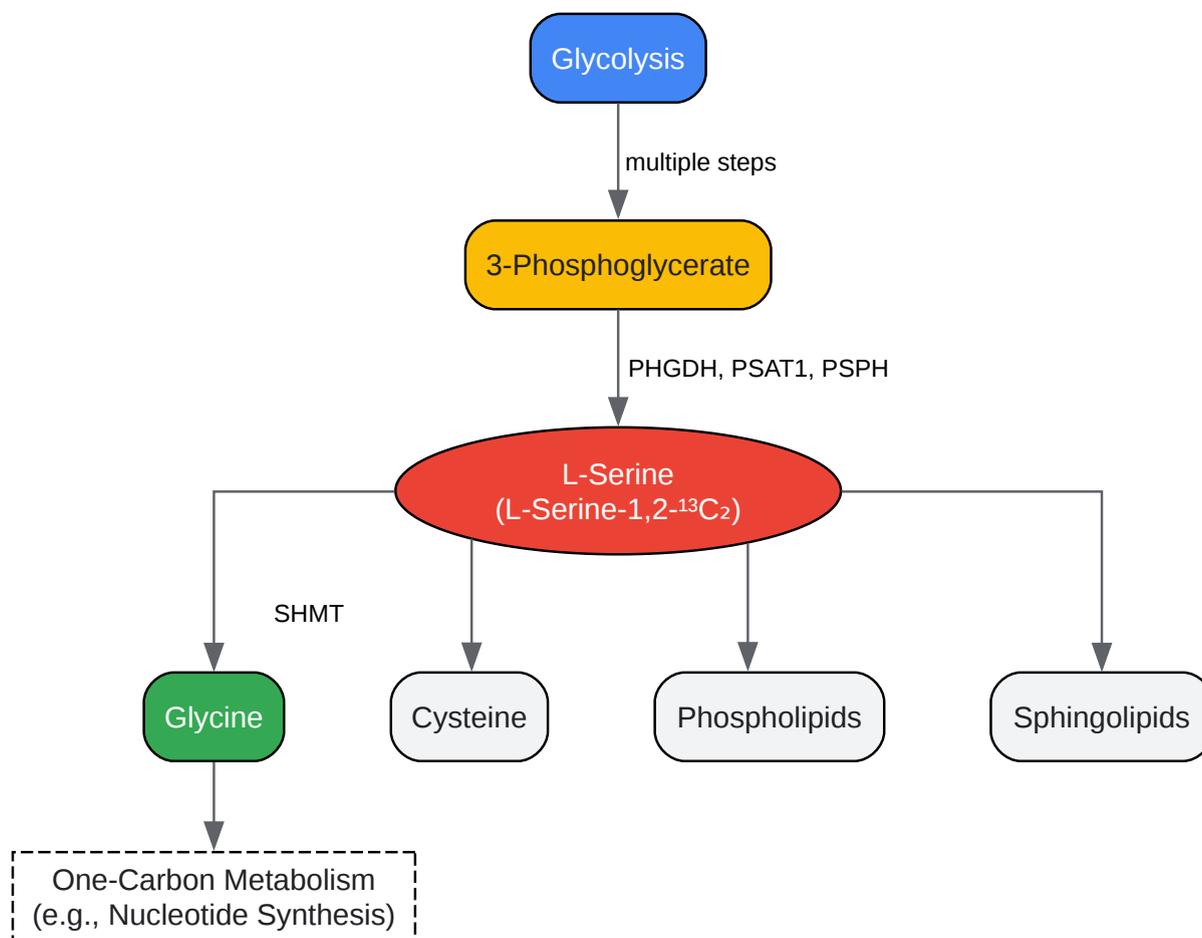
Serine is a major source of one-carbon units, which are essential for the synthesis of a wide range of biomolecules, including nucleotides (for DNA and RNA synthesis), amino acids like glycine and cysteine, and lipids.^{[1][3][4]} This intricate network of reactions is collectively known as one-carbon metabolism.^[3] When you introduce L-Serine-1,2-¹³C₂ into your cell culture, the ¹³C labels will be incorporated not only into serine itself but will also be distributed throughout these interconnected pathways.

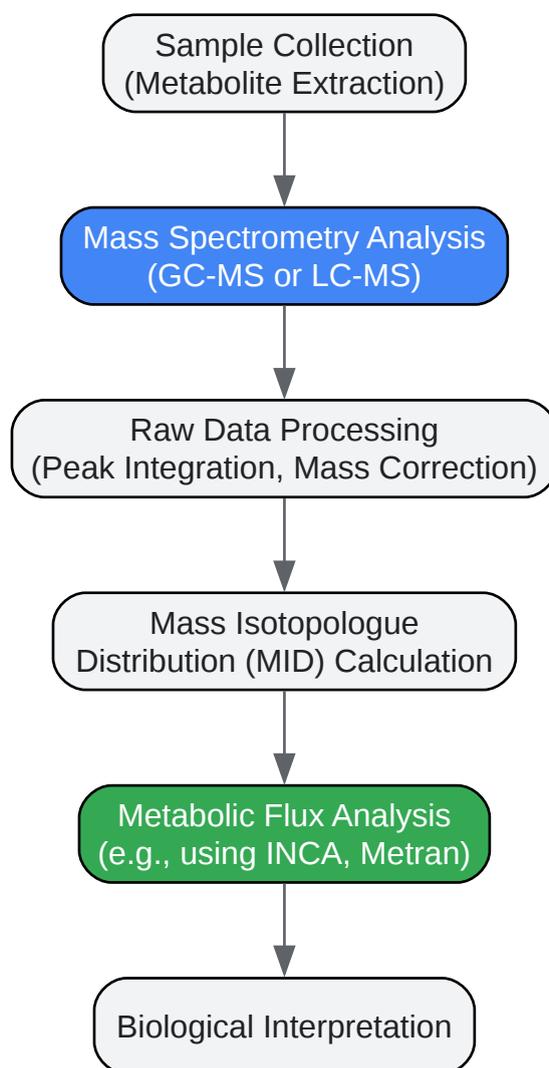
Serine Metabolism at a Glance

The primary metabolic pathways involving serine include:

- De novo synthesis: Serine can be synthesized from the glycolytic intermediate 3-phosphoglycerate.^{[1][5]} This pathway is often upregulated in rapidly proliferating cells, such as cancer cells.^[1]
- Contribution to one-carbon metabolism: The enzyme Serine Hydroxymethyltransferase (SHMT) converts serine to glycine, donating a one-carbon unit to tetrahydrofolate (THF).^[5]
- Precursor to other biomolecules: Serine is a precursor for the synthesis of phospholipids, sphingolipids, and the amino acid cysteine.^[1]

Below is a simplified diagram illustrating the central role of serine in cellular metabolism.





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Caption: General workflow for analyzing ¹³C labeling data.

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